

Introduction: The Gold Standard in Stereochemical Determination

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Compound of Interest

Compound Name: *3,3,3-Trifluoro-2-methoxy-2-phenylpropanoyl chloride*

CAS No.: 40793-68-8

Cat. No.: B1219723

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In the landscape of organic chemistry, particularly within drug development and natural product synthesis, the unambiguous assignment of a molecule's absolute stereochemistry is a critical, non-negotiable step. Chirality dictates biological activity, and an incorrect stereoisomer can range from being therapeutically inactive to dangerously toxic. **3,3,3-Trifluoro-2-methoxy-2-phenylpropanoyl chloride**, more commonly and reverently known as Mosher's acid chloride or MTPA-Cl, stands as a cornerstone reagent for addressing this challenge.^{[1][2]} Developed by Harry S. Mosher and his colleagues, this chiral derivatizing agent provides a robust and reliable method for determining the absolute configuration and enantiomeric purity of chiral alcohols and amines through Nuclear Magnetic Resonance (NMR) spectroscopy.^{[1][3][4]}

This guide offers a comprehensive exploration of MTPA-Cl, from its fundamental physicochemical properties to the nuanced application of the "Mosher Method." It is designed for researchers, medicinal chemists, and process scientists who require not just a protocol, but a deep, mechanistic understanding of this indispensable analytical tool. We will delve into the causality behind its analytical power, provide field-tested protocols, and contextualize its role within the demanding framework of modern pharmaceutical research.

Section 1: Core Physicochemical & Structural Characteristics

The efficacy of Mosher's acid chloride is a direct result of its unique molecular architecture. It possesses a stable, stereochemically defined chiral center bonded to three key functional groups: a phenyl ring, a methoxy group, and a trifluoromethyl ($-\text{CF}_3$) group. This specific arrangement is the engine of its analytical power.

The trifluoromethyl group is particularly important. Its strong electron-withdrawing nature and the presence of fluorine atoms provide a clean, distinct signal in ^{19}F NMR spectroscopy, offering a secondary, often simpler, method for analysis.^[1] Furthermore, its steric bulk and electronic properties are crucial for establishing the predictable, non-covalent interactions that are the basis of the Mosher method.

Table 1: Key Properties and Identifiers

Property	Value	Reference(s)
IUPAC Name	3,3,3-Trifluoro-2-methoxy-2-phenylpropanoyl chloride	[5][6]
Common Names	Mosher's acid chloride, MTPA-Cl, α -Methoxy- α -(trifluoromethyl)phenylacetyl chloride	[1][2][6]
CAS Number	20445-33-4 ((S)-(+)-enantiomer)	[6][7][8]
64312-89-6 (racemate)	[5]	
Molecular Formula	C ₁₀ H ₈ ClF ₃ O ₂	[5][6][7][9]
Molecular Weight	252.62 g/mol	[5][6][7][9]
Appearance	Clear, colorless to light yellow liquid	[10][11]
Boiling Point	213-214 °C	[10]
Density	~1.35 g/mL at 25 °C	[10]
Storage Conditions	Inert atmosphere, 2-8°C, moisture-sensitive	[8][9][12]

Section 2: The Mosher Method: A Mechanistic Deep Dive

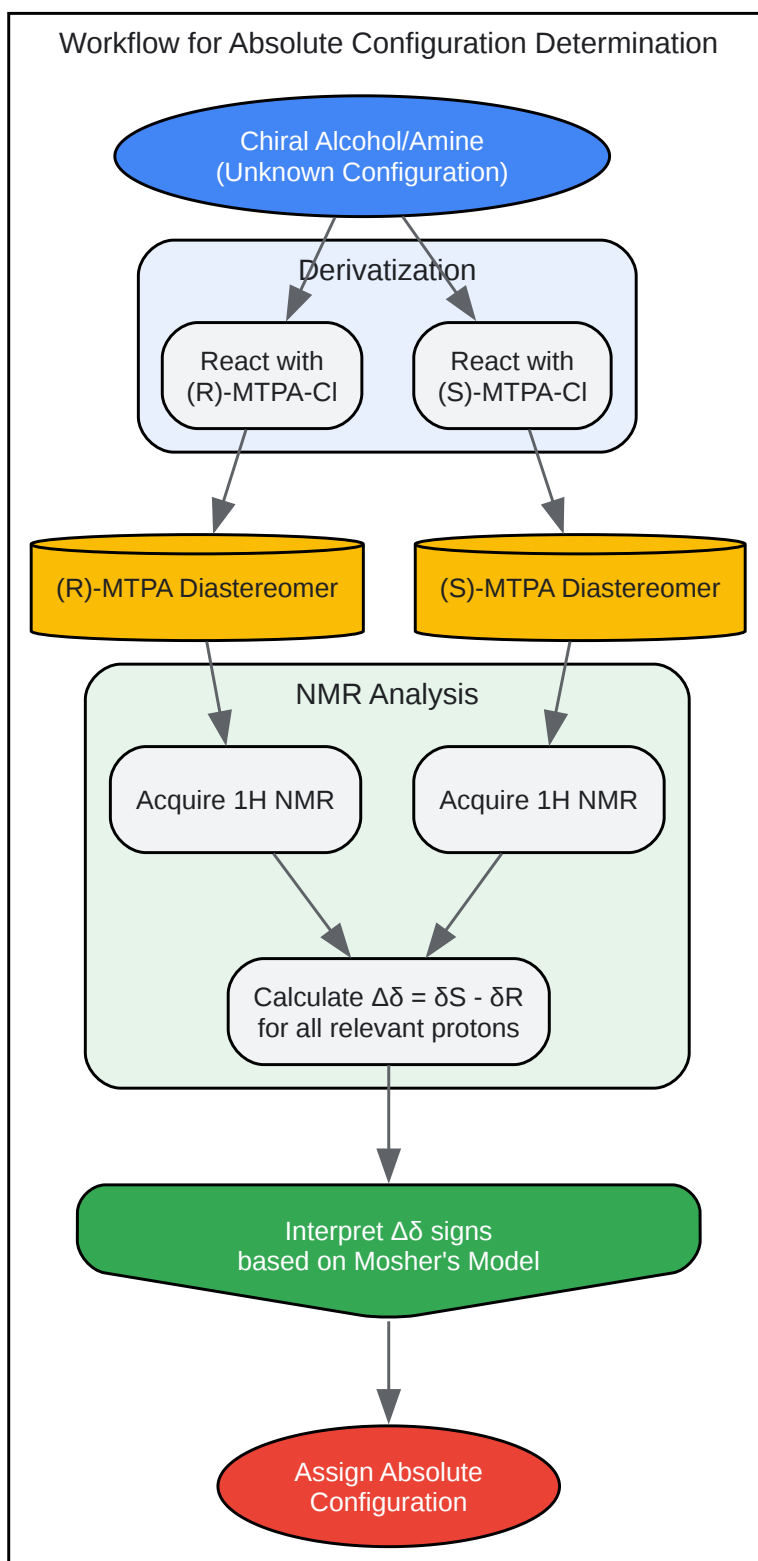
The primary function of MTPA-Cl is to serve as a chiral derivatizing agent. It covalently reacts with a chiral substrate (like a secondary alcohol or amine) of unknown stereochemistry to form two new diastereomeric molecules (an ester or an amide).^{[2][3][4]} Since diastereomers have different physical properties, their NMR spectra will also be different. The Mosher method provides a predictive model to interpret these spectral differences and, from them, deduce the absolute configuration of the original substrate.

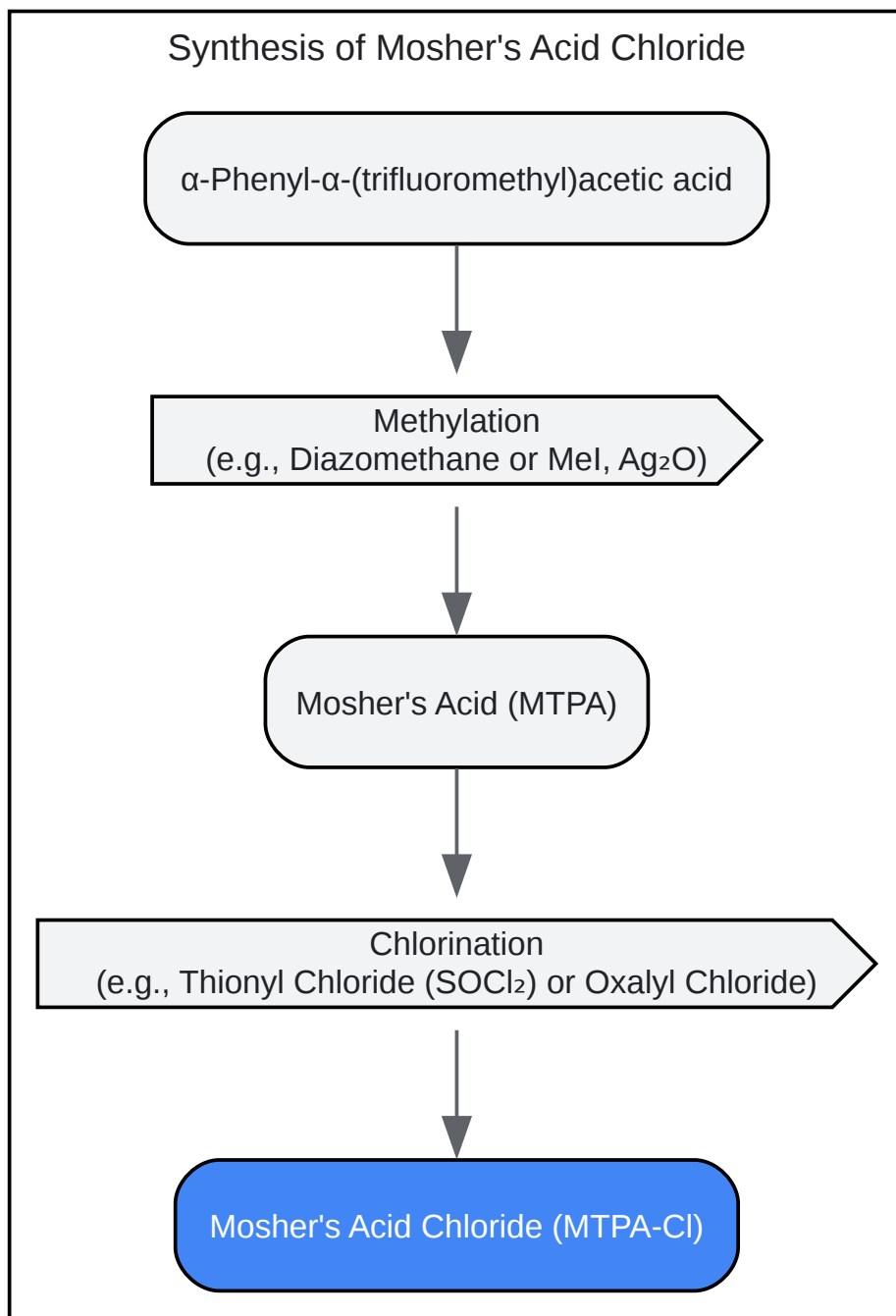
The Causality of Spectral Differentiation

The core principle lies in the conformational preference of the resulting MTPA ester or amide. In the most stable conformation, the bulky trifluoromethyl group, the carbonyl group, and the methoxy group orient themselves to minimize steric hindrance. This forces the phenyl ring into a specific spatial position relative to the substituents of the original chiral alcohol/amine.

This fixed orientation of the phenyl ring creates a powerful anisotropic effect—a magnetic field that varies with direction. Protons on one side of the phenyl ring will be shielded (shifted upfield to a lower ppm in the ^1H NMR spectrum), while protons on the other side will be deshielded (shifted downfield to a higher ppm).

By preparing two separate derivatives, one using (R)-MTPA-Cl and the other using (S)-MTPA-Cl, a direct comparison can be made. The difference in chemical shifts for each proton (defined as $\Delta\delta = \delta\text{S} - \delta\text{R}$) will have a consistent sign (positive or negative) depending on which side of the phenyl ring that proton resides.





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